

strategies for minimizing sample contamination in trace PFAS analysis

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Compound of Interest

Compound Name: *Tetraethylammonium
heptadecafluorooctanesulphonate*

CAS No.: *56773-42-3*

Cat. No.: *B1294574*

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Welcome to the Technical Support Center for Trace PFAS Analysis. This guide provides troubleshooting advice and answers to frequently asked questions to help you minimize sample contamination and ensure the accuracy of your results.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of PFAS contamination in a laboratory setting?

A: PFAS are ubiquitous in many laboratory products, which can lead to sample contamination.

[1] Key sources include:

- Analytical Instruments: Components within (U)HPLC systems, such as tubing, fittings, and pump seals, often contain polytetrafluoroethylene (PTFE) and other fluoropolymers that can leach PFAS.[2][3]
- Labware and Consumables: Many common lab items can introduce PFAS, including vials, pipette tips, gloves, septa, and filters.[4][5] PTFE-lined caps are a known source of

contamination.[6]

- **Solvents and Reagents:** Trace levels of PFAS can be present in solvents like methanol and even in reagent water used for preparing blanks, standards, and mobile phases.[2][7][8]
- **Sample Handling and Preparation:** Materials used during sample collection and preparation, such as certain plastics, food packaging, and waterproof notebooks, can be sources.[9][10] Solid-phase extraction (SPE) systems can also introduce contaminants if not properly configured with PFAS-free components.[6]
- **Environmental and Personal Sources:** Airborne dust, clothing treated with water- or stain-resistant coatings (e.g., Gore-Tex), personal care products (cosmetics, sunscreens, moisturizers), and even some food packaging can introduce PFAS into the sampling environment.[5][9][11]

Q2: Which materials are considered "PFAS-free" and safe to use for sample collection and analysis?

A: To minimize contamination, it is crucial to use materials verified to be PFAS-free.

Recommended materials include:

- **Containers:** High-density polyethylene (HDPE) and polypropylene (PP) are the preferred materials for sample containers and caps.[12][13]
- **Tubing and Fittings:** PEEK (polyether ether ketone) tubing and polypropylene fittings are excellent alternatives to traditional PTFE components in LC systems.[6][14]
- **Sampling Equipment:** Stainless steel, glass, silicone, and acetate are generally preferred for sampling equipment.[11][15]
- **Gloves:** Powderless nitrile gloves should be worn during all sampling and handling procedures.[9][11]

Q3: What are the best practices for storing and transporting samples for PFAS analysis?

A: Proper storage and transport are critical to maintain sample integrity.[10]

- **Temperature Control:** Samples should be stored and transported at low temperatures, typically at or below 4°C, to minimize degradation.[\[10\]](#)
- **Sealing:** Ensure samples are sealed properly in HDPE or polypropylene containers to prevent cross-contamination.[\[10\]](#)[\[12\]](#) After collection, it is good practice to place sealed sample containers into Ziploc bags.[\[16\]](#)
- **Segregation:** High-concentration samples, such as those from aqueous film-forming foam (AFFF), should be clearly identified and segregated from other samples during shipping to prevent cross-contamination.[\[15\]](#)
- **Holding Times:** Adhere to the sample holding times specified by the analytical method being used.[\[15\]](#)

Q4: How important are quality control (QC) samples like blanks, and how often should they be analyzed?

A: Quality control samples are essential for identifying and quantifying background contamination.

- **Field Blanks:** A field blank, which involves pouring PFAS-free water into a sample bottle at the sampling site, should be collected to monitor for contamination during the sampling process.[\[10\]](#)[\[17\]](#)
- **Method Blanks:** A complete method blank should be analyzed daily or with every extraction batch to check for contamination from solvents, reagents, and the entire sample preparation process.[\[18\]](#)[\[19\]](#)
- **Instrument Blanks:** An instrument blank, consisting of just the solvent, should be run to determine if the LC-MS/MS system itself is a source of contamination.[\[19\]](#)
- **Frequency:** The frequency of QC sample analysis should be determined by the specific analytical method and the laboratory's quality assurance plan.[\[13\]](#) For example, EPA methods 537, 537.1, and 533 contain specific requirements for field QC samples.[\[13\]](#)

Troubleshooting Guides

Issue 1: PFAS Detected in Method Blank

If you detect PFAS in your method blank, it indicates contamination introduced during the sample preparation or analysis workflow. Use a systematic approach to identify the source.

Troubleshooting Steps:

- Analyze an Instrument Blank: Inject a sample of your mobile phase solvent directly.
 - If the instrument blank is contaminated: The source is likely within your LC-MS/MS system. See "Issue 2: Contamination from the LC-MS/MS System."
 - If the instrument blank is clean: The contamination source is likely from your sample preparation workflow (solvents, reagents, labware). Proceed to the next step.
- Test Solvents and Reagents: Analyze each solvent and reagent used in the sample preparation process individually. Whenever a new lot of solvents, reagents, or preservatives is received, it should be tested for contamination.[8]
- Check Consumables:
 - Rinse new or commonly used consumables (pipette tips, centrifuge tubes, vials, SPE cartridges) with a clean solvent (e.g., methanol) and analyze the rinseate.[8][20]
 - Ensure all consumables are certified as PFAS-free.[4] Be aware that lot-to-lot performance of consumables can vary significantly.[8]
- Review Cleaning Procedures: Ensure that all reusable labware and automated extraction systems are being cleaned according to validated protocols.[19][21] Decontamination procedures should use laboratory-certified PFAS-free water for the final rinse.[22]

Issue 2: Contamination from the LC-MS/MS System

Background interference from the analytical instrument is a common problem, often due to fluoropolymer components.

Troubleshooting Steps:

- **Install a Delay Column:** A delay column installed between the mobile phase mixer and the sample injector can help manage system-related contamination by trapping interferences from the mobile phase and pump, causing them to elute at a different retention time than the target analytes.[\[7\]](#)
- **Flush the System:** Periodically flush the entire LC system with a sequence of solvents, such as water, a rinse solution (e.g., 0.1% formic acid in a mix of water, acetonitrile, isopropanol, and methanol), and finally pure methanol.[\[8\]](#) This can reduce background contamination, especially after analyzing high-concentration samples.[\[8\]](#)
- **Upgrade to PFAS-Free Components:** The most effective long-term solution is to replace all PTFE components in the solvent flow path with PFAS-free alternatives.[\[2\]](#) Conversion kits are available that include PEEK tubing, polypropylene fittings, and other PFC-free parts.[\[12\]](#)
[\[14\]](#)
- **Check for Carryover:** If contamination appears after running a high-concentration sample, it may be due to sample carryover. This can be caused by a dirty syringe or a warped rotor in the injection valve.[\[8\]](#) Clean or replace these parts as needed.

Contamination Sources & Prevention

The following table summarizes common sources of PFAS contamination and the recommended preventative actions to minimize their impact.

Contamination Source Category	Specific Examples	Preventative Actions & Best Practices	Citations
Field Sampling Environment	Personal care products (sunscreen, moisturizer, makeup), insect repellent, food packaging, waterproof clothing (Gore-Tex), waterproof field books.	Wash hands with PFAS-free soap and wear powderless nitrile gloves.[9][16] Avoid wearing water-resistant clothing or applying personal care products before and during sampling. [11] Use pens with PFAS-free ink, such as ballpoint pens.[16]	[9][11][16]
Sampling Equipment & Containers	Teflon™-containing materials (tape, tubing, bailers), non-certified plastic containers, glass containers (can cause analyte loss due to adsorption).	Use sampling equipment made of stainless steel, HDPE, polypropylene, or silicone.[11][15] Use laboratory-provided and certified PFAS-free HDPE or polypropylene containers with unlined caps.[11][12] [13]	[11][12][13][15]
Laboratory Consumables	Pipette tips, vials, filters, syringe filters, septa with PTFE liners, wash bottles.	Use only consumables certified as PFAS-free.[4] Choose polypropylene vials and well plates. [4] Pre-rinse all plasticware and glassware with methanol or	[4][20]

		acetonitrile before use.[20]	
Analytical Instrumentation	PTFE tubing, pump components, solvent frits, degassers, valve seals in LC systems.	Replace PTFE components with PFAS-free alternatives like PEEK tubing.[2] [14] Use a delay column to separate system contamination from analyte peaks.[7] Perform routine LC flushing to reduce background noise.[8]	[2][7][8][14]
Reagents & Solvents	LC-MS grade water, methanol, acetonitrile, preservatives (Trizma, ammonium acetate).	Test new lots of solvents and reagents for PFAS background before use.[8] Use ultrapure water from a system designed to remove trace organic contaminants.[7]	[7][8]

Experimental Protocols

Protocol 1: Water Sample Collection

This protocol outlines the key steps for collecting a water sample while minimizing the risk of contamination.

- Preparation: Before heading to the sampling site, complete all bottle labels and chain of custody forms using a ballpoint pen.[16]
- Personal Decontamination: Wash hands thoroughly with PFAS-free soap and water, then put on a fresh pair of powderless nitrile gloves.[9] Change gloves if they come into contact with any non-dedicated or potentially contaminating materials.[9]

- **Source Flushing:** If sampling from a tap, remove any aerators, screens, or hoses.[\[16\]](#) Flush the tap for 5-15 minutes or until the water temperature has stabilized to ensure the sample is representative of the source and not the immediate plumbing.[\[9\]](#)[\[16\]](#)
- **Sample Collection:** Reduce the water flow to a slow, laminar stream to avoid overfilling and agitating the sample.[\[16\]](#) Fill the laboratory-provided HDPE or polypropylene bottle, taking care not to flush out any preservative that may be present.[\[11\]](#)[\[16\]](#) Do not touch the inside of the bottle or cap.[\[16\]](#)
- **Sealing and Storage:** Securely cap the bottle immediately after collection.[\[9\]](#) If a preservative was included, agitate the bottle by hand until it is dissolved.[\[16\]](#) Place the sealed bottle in a Ziploc bag and store it in a cooler at or below 4°C.[\[10\]](#)[\[16\]](#)
- **Field Blank Collection:** At the sampling location, prepare a field blank by pouring laboratory-certified PFAS-free water into an identical sample container.[\[17\]](#) Handle and store the field blank in the same manner as the other samples.

Protocol 2: Decontamination of Reusable Sampling Equipment

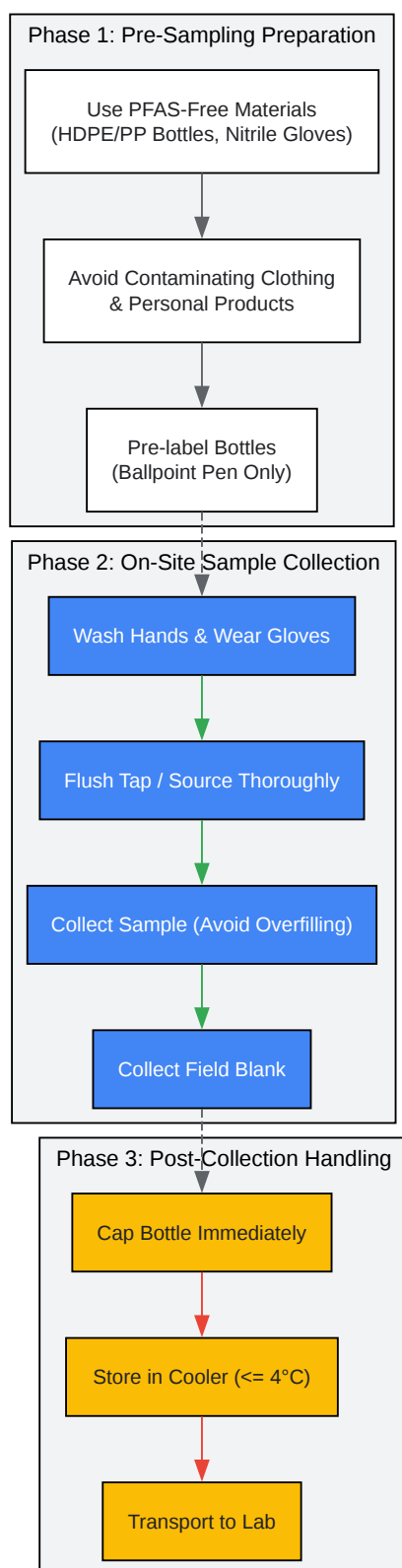
This procedure should be followed for any reusable equipment that comes into contact with samples.

- **Initial Rinse:** Rinse the equipment with potable water. Note: The source water should be tested to ensure it is not a source of PFAS contamination.[\[13\]](#)
- **Detergent Wash:** Wash the equipment with a laboratory-verified PFAS-free detergent.
- **Solvent Rinse:** Rinse the equipment thoroughly with a clean solvent (e.g., methanol) to remove any remaining organic residues.
- **Final Rinse:** Perform a final, thorough rinse with laboratory-certified PFAS-free water.[\[22\]](#)
- **Drying:** Allow the equipment to air dry completely in a clean environment, away from potential sources of airborne PFAS contamination.

- Decontamination Blanks: Regularly collect and analyze decontamination blanks by rinsing the cleaned equipment with PFAS-free water to verify the effectiveness of the cleaning procedure.[\[15\]](#)

Visualizations

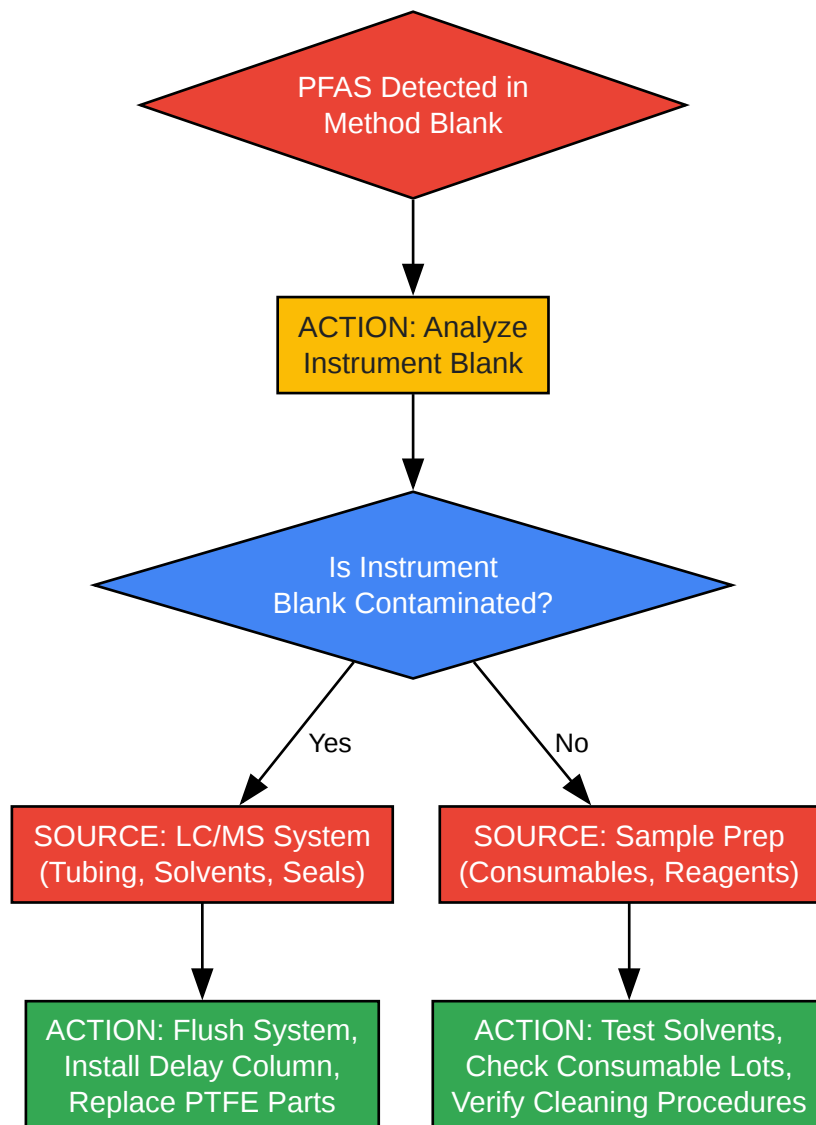
Workflow for Minimizing Sample Contamination



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Caption: Experimental workflow for PFAS sample collection.

Troubleshooting PFAS Blank Contamination



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Caption: Logical workflow for troubleshooting blank contamination.

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